

# 2-Phenyl-2-propanol CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Phenyl-2-propanol

Cat. No.: B165765

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An In-Depth Technical Guide to **2-Phenyl-2-propanol**

## Introduction

**2-Phenyl-2-propanol**, also known by synonyms such as  $\alpha,\alpha$ -dimethylbenzyl alcohol and dimethyl phenyl carbinol, is a tertiary alcohol with significant applications in various scientific and industrial fields.[1] It serves as a crucial intermediate in organic synthesis, finding use in the pharmaceutical, agrochemical, and dyestuff industries.[1][2] Furthermore, it is recognized as the primary metabolite of cumene, making it a valuable biomarker for monitoring cumene exposure in occupational health settings.[3] This guide provides a comprehensive overview of its chemical properties, synthesis protocols, metabolic pathways, and analytical methodologies for its detection.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Phenyl-2-propanol** is presented in the table below.

Property	Value
CAS Number	617-94-7
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O
Molecular Weight	136.19 g/mol [1][4]
Appearance	White to pale yellow solid; colorless to yellow liquid after melting[1][2][3]
Melting Point	28-32 °C[2][3]
Boiling Point	202 °C[2][3]
Density	0.973 g/cm <sup>3</sup> at 25 °C[2][3]
Solubility in water	Practically insoluble[2][3]
Solubility in organic solvents	Soluble in ethanol and benzene[3][5]
Refractive Index (n <sub>20/D</sub> )	1.5196

## Toxicological Data

The following table summarizes the available acute toxicity data for **2-Phenyl-2-propanol**. It is classified as harmful if swallowed and can cause skin and eye irritation.

Route of Administration	Species	LD50 Value
Oral	Rat	1300 mg/kg[6]
Oral	Mouse	1400 mg/kg[6]
Dermal	Rabbit	4300 mg/kg[6]

## Experimental Protocols

### Synthesis of 2-Phenyl-2-propanol

#### 1. Grignard Reaction

A common laboratory-scale synthesis of **2-Phenyl-2-propanol** involves the Grignard reaction between phenylmagnesium bromide and acetone.[\[1\]](#)[\[3\]](#)

- Reaction: Phenylmagnesium bromide reacts with acetone in an ethereal solvent, followed by acidic workup to yield **2-Phenyl-2-propanol**.
- General Procedure:
  - In a flask, add the aryl or alkyl ester (0.5 mmol) to 1.0 mL of water or 1.0 g of a deep eutectic solvent (DES) at room temperature.
  - Vigorously stir the mixture.
  - Rapidly add a solution of the Grignard reagent (2.5 equivalents) to the mixture with continued vigorous stirring to form an emulsion.
  - After 20 seconds, dilute the reaction mixture with 2 mL of water.
  - Extract the product with cyclopentyl methyl ether (3 x 3.0 mL).
  - Remove the volatile components under reduced pressure.
  - Purify the residue by column chromatography on silica gel (hexane/EtOAc, 8/2) to obtain the desired product.[\[7\]](#)

## 2. Catalytic Oxidation of Cumene

An alternative synthesis route is the catalytic oxidation of cumene.[\[8\]](#)[\[9\]](#)

- Reaction: Cumene is oxidized using oxygen in the presence of a nitrogen-doped carbon material as a heterogeneous catalyst to produce **2-Phenyl-2-propanol** and acetophenone.  
[\[8\]](#)[\[9\]](#)
- General Procedure:
  - Add 10.00 mL of cumene and 100 mg of a solid nitrogen-doped carbon material to a three-necked flask.

- Sonicate the mixture for 2 minutes to form a suspension.
- Heat the suspension to 80 °C in an oil bath with magnetic stirring.
- Introduce oxygen at a rate of 10 mL/min and allow the reaction to proceed for 8 hours under normal pressure.
- After the reaction, separate the solid catalyst by filtration.
- The resulting liquid mixture contains **2-Phenyl-2-propanol**, acetophenone, and unreacted cumene, which can be separated and purified.[\[8\]](#)

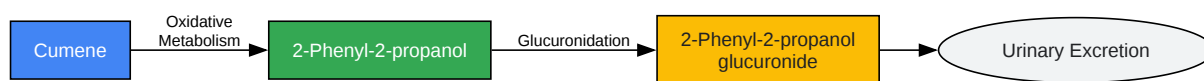
## Analysis of 2-Phenyl-2-propanol as a Biomarker for Cumene Exposure

**2-Phenyl-2-propanol** is the main metabolite of cumene and its presence in urine can be used as a biomarker of exposure.[\[3\]](#) An analytical method for its detection is described below.

- Methodology: Solid-Phase Microextraction (SPME) from the headspace coupled with Gas Chromatography-Mass Spectrometry (GC-MS).[\[10\]](#)
- Procedure:
  - Urine samples undergo acid hydrolysis.
  - Derivatization is performed with acetic anhydride and pyridine.
  - A 30 µm polydimethylsiloxane SPME fiber is used to sample the derivatized **2-Phenyl-2-propanol** from the headspace.
  - The sample is then analyzed by GC-MS.
  - This method has a reported limit of detection (LOD) of 0.034 mg/L and a limit of quantification (LOQ) of 0.10 mg/L.[\[10\]](#)

## Metabolic Pathway and Analytical Workflow

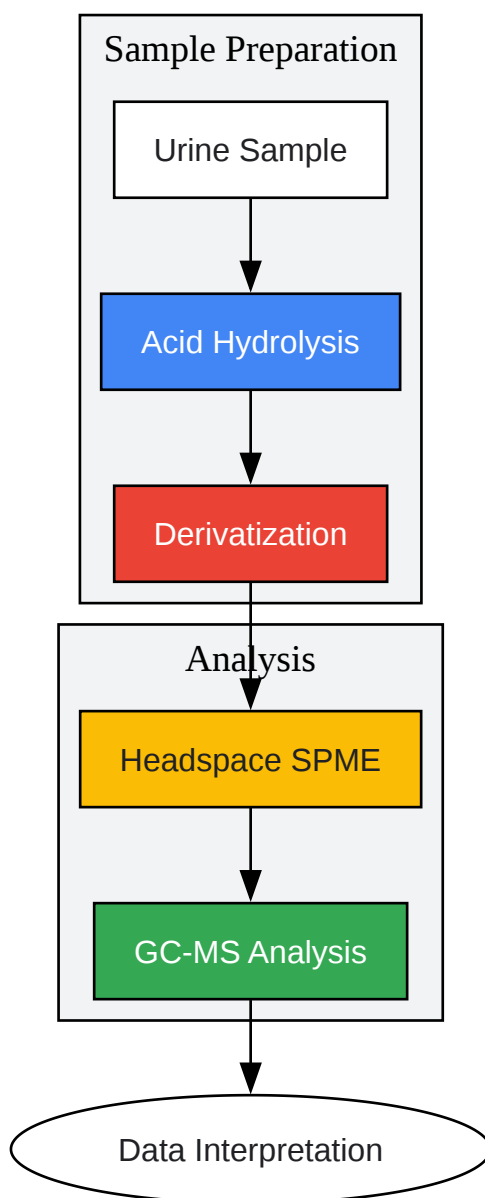
The biotransformation of cumene to **2-Phenyl-2-propanol** is a key metabolic pathway in humans and animals exposed to cumene.[11] In inhalation studies with humans, approximately 35% of the inhaled cumene was eliminated as **2-Phenyl-2-propanol**.[11] The primary urinary metabolite is the glucuronide conjugate of **2-Phenyl-2-propanol**.[12]



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Caption: Metabolic pathway of cumene to **2-Phenyl-2-propanol** and its subsequent excretion.

The general workflow for the analysis of **2-Phenyl-2-propanol** in urine as a biomarker is depicted below.



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Caption: Workflow for the analysis of **2-Phenyl-2-propanol** in urine.

## Applications and Safety

**2-Phenyl-2-propanol** is a versatile compound with several applications:

- Chemical Intermediate: It is a key raw material in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[1][2]

- Fragrance Industry: It is used as a fragrance ingredient.[13][14]
- Biomarker: As the main metabolite of cumene, it is used to monitor occupational exposure to this solvent.[3]

Due to its potential hazards, appropriate safety precautions should be taken when handling **2-Phenyl-2-propanol**. It is harmful if swallowed and can cause skin and eye irritation.[6]

Personal protective equipment, such as gloves, eye protection, and a respirator, should be used in a well-ventilated area.[6]

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